

Environmental Fate and Degradation of Pyrimethanil: A Technical Guide

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Compound of Interest

Compound Name: *Pyrimethanil-d5*

Cat. No.: *B12059313*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and degradation of the fungicide Pyrimethanil. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental risk assessment. This document summarizes key quantitative data, details experimental protocols, and visualizes complex degradation pathways and workflows.

Physicochemical Properties

Pyrimethanil, an anilinopyrimidine fungicide, is primarily used to control gray mold (*Botrytis cinerea*) on a variety of crops.^{[1][2]} Its environmental behavior is governed by its physicochemical properties, which are summarized below.

Property	Value	Reference
IUPAC Name	N-(4,6-dimethylpyrimidin-2-yl)aniline	
CAS No.	53112-28-0	[3]
Molecular Formula	C ₁₂ H ₁₃ N ₃	[3]
Molecular Weight	199.28 g/mol	[3]
Vapor Pressure	Slightly volatile	[4]
Henry's Law Constant	Indicates very slight volatilization from water surfaces	[4]
Log K _{ow} (n-octanol/water partition coefficient)	< 3	[5]

Degradation in Soil

The degradation of Pyrimethanil in soil is a complex process influenced by microbial activity, light, and oxygen.[6][7][8] Microbial degradation is the major route for its dissipation in soil and water.[4]

Aerobic Soil Degradation

Under aerobic conditions, Pyrimethanil degrades in soil. One study reported that approximately 80% of the applied Pyrimethanil remained after 130 days, after which a more rapid decline was observed.[9][10] Field dissipation studies have shown half-life (DT₅₀) values ranging from 25 to 54 days.[4] A major metabolite identified in aerobic soil is 2-amino-4,6-dimethylpyrimidine, which can constitute up to 58% of the applied Pyrimethanil.[4] This metabolite is further degraded to 2-hydroxy-4,6-dimethyl-pyrimidine, followed by hydrolysis to aliphatic ketones, ammonia, and CO₂. [4] Another study identified a major metabolite, M605F007, which exhibited moderate to high persistence.[11]

Anaerobic Soil Degradation

In anaerobic soil incubation, Pyrimethanil is found to be essentially stable.[11]

Soil Sorption and Mobility

Pyrimethanil exhibits low to moderate mobility in soil.[4][11] The organic carbon-normalized sorption coefficient (K_{oc}) values indicate this mobility.[12] The addition of biochar to soil can significantly increase the sorption of Pyrimethanil, thereby reducing its mobility and bioavailability.[13][14]

Table 1: Soil Degradation and Mobility of Pyrimethanil

Parameter	Condition	Value	Reference
Aerobic Soil DT ₅₀	Field	25 - 54 days	[4]
Aerobic Soil Degradation	Laboratory	~80% remaining after 130 days	[9][10]
Anaerobic Soil Degradation	Laboratory	Essentially stable	[11]
Soil Sorption Coefficient (K_{oc})	-	265 - 751 mL/g	[12]
Major Aerobic Metabolite	-	2-amino-4,6-dimethylpyrimidine	[4]

Degradation in the Aquatic Environment

The fate of Pyrimethanil in aquatic systems is primarily driven by photolysis, as it is stable to hydrolysis.

Hydrolysis

Pyrimethanil is stable to hydrolysis in water at pH 5, 7, and 9 at 20°C.[9][10] Some studies indicate a very long hydrolysis half-life of 2-3 years.[4]

Aqueous Photolysis

Pyrimethanil undergoes photolytic degradation in water.[9] The rate of photolysis is pH-dependent, with estimated half-lives of 1 day at pH 4 and 80 days at pH 7 in sterile buffer.[9] The presence of humic acids can significantly accelerate photolysis, reducing the half-life to

less than 2 days at pH 7.[9] The primary phototransformation routes include C-N bond cleavage, hydroxylation, and oxidative ring opening.[15]

Table 2: Aquatic Degradation of Pyrimethanil

Parameter	Condition	Half-life (DT ₅₀)	Reference
Hydrolysis	pH 5, 7, 9 (20°C)	Stable	[9][10]
Photolysis	Sterile buffer, pH 4	1 day	[9]
Photolysis	Sterile buffer, pH 7	80 days	[9]
Photolysis	Sterile water with humic acids, pH 7	< 2 days	[9]

Atmospheric Fate

A proportion of applied Pyrimethanil may volatilize from plant and soil surfaces.[4] Once in the atmosphere, it is unlikely to persist due to indirect photodegradation by reaction with photolytically produced hydroxyl (OH) radicals, with an estimated half-life of approximately 1.8 hours.[4]

Metabolism in Plants and Animals

Plant Metabolism

In plants, there is generally very little metabolism of Pyrimethanil, with the parent compound being the major portion of the residue.[9][10] Metabolism studies on various crops, including apples, grapes, carrots, and tomatoes, show that the primary metabolic pathway is the hydroxylation of the methyl groups on the pyrimidine ring, followed by conjugation with sugars.[4][5] The majority of the applied radioactivity can often be removed with a surface wash, indicating limited translocation.[9][10]

Animal Metabolism

In animals, Pyrimethanil is extensively metabolized and rapidly excreted.[5][9] The major metabolic pathways include aromatic oxidation to form phenols and subsequent conjugation with glucuronic acid and sulfate.[9] In rats, the major metabolite found in urine and faeces is 2-

(4-hydroxyanilino)-4,6-dimethylpyrimidine and its sulfate conjugate.[9][10] In lactating dairy cows, the major metabolite in milk is 2-anilino-4,6-dimethylpyrimidin-5-ol, while in the kidney, 2-(4-hydroxyanilino)-4,6-dimethylpyrimidine is the primary metabolite.[9][10]

Ecotoxicity

Pyrimethanil exhibits varying levels of toxicity to different aquatic organisms.

Table 3: Ecotoxicity of Pyrimethanil

Organism	Endpoint	Value	Reference
Rainbow Trout (Oncorhynchus mykiss)	96h LC ₅₀	10.6 mg/L	[4]
Carp (Cyprinus carpio)	-	Slight acute toxicity	[4]
Aquatic Invertebrates (Daphnia magna)	48h EC ₅₀	0.97 - 2.9 mg/L	[5]
Green Alga (Selenastrum capricornutum)	-	Moderate to slight toxicity	[4]
Birds and Mammals	-	Practically non-toxic	[4]
Bees	-	Virtually non-toxic	[4]
Earthworms	-	Relatively low toxicity	[4]

Experimental Protocols

Aerobic Soil Degradation (following OECD Guideline 307)

A typical aerobic soil degradation study for Pyrimethanil involves treating soil samples with ¹⁴C-labeled Pyrimethanil and incubating them in the dark under controlled temperature and moisture conditions.[3][14][16][17] The concentration of the test substance usually corresponds

to the highest recommended field application rate.[3] At various time intervals, soil samples are extracted using appropriate solvents (e.g., acetonitrile/water), and the extracts are analyzed to determine the concentration of the parent compound and its transformation products.[3] Volatile products like $^{14}\text{CO}_2$ are trapped to assess mineralization.[3]

Aqueous Photolysis (following OECD Guideline 316)

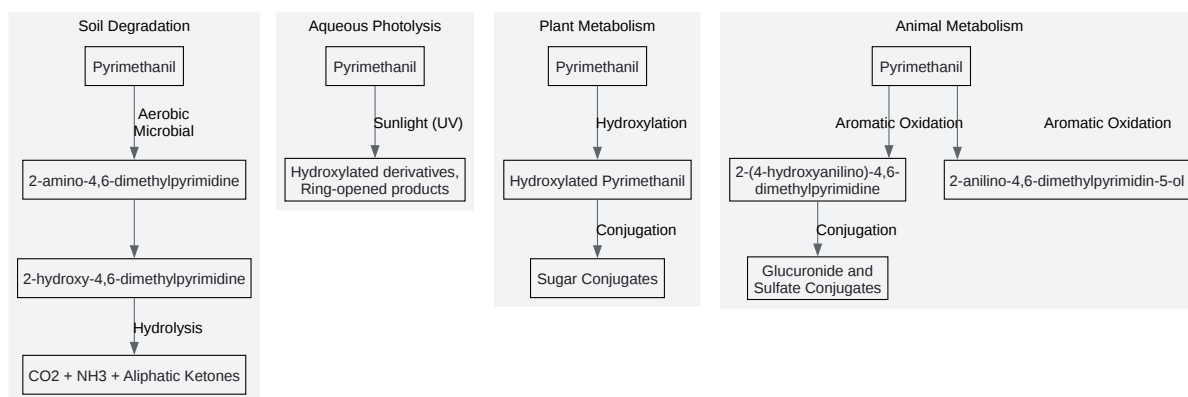
The phototransformation of Pyrimethanil in water is typically investigated by exposing a sterile, buffered aqueous solution of the compound to a light source that simulates natural sunlight (e.g., a filtered xenon arc lamp).[11][13][14][15][18] The experiment is conducted at a controlled temperature.[18] Dark controls are run in parallel to account for any degradation not caused by light.[18] Samples are taken at different time points and analyzed to determine the concentration of Pyrimethanil and its photoproducts.[18]

Analytical Methods

The analysis of Pyrimethanil and its metabolites in environmental matrices is commonly performed using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography with Mass Selective Detection (GC/MSD).[4][6][7][8] These methods involve extraction from the sample matrix (e.g., soil, water) followed by cleanup and instrumental analysis. For soil, a common extraction method is Soxhlet extraction with an acetonitrile/water mixture.[6][7][8]

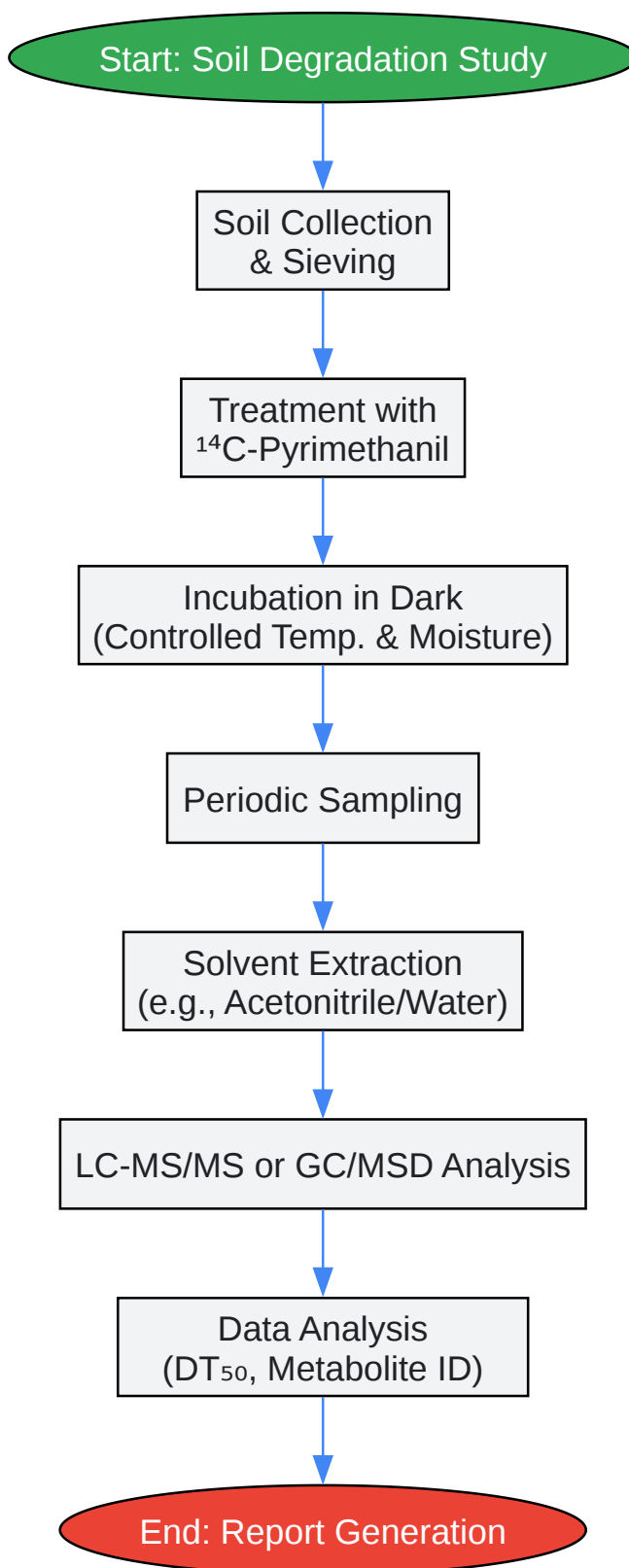
Visualizations

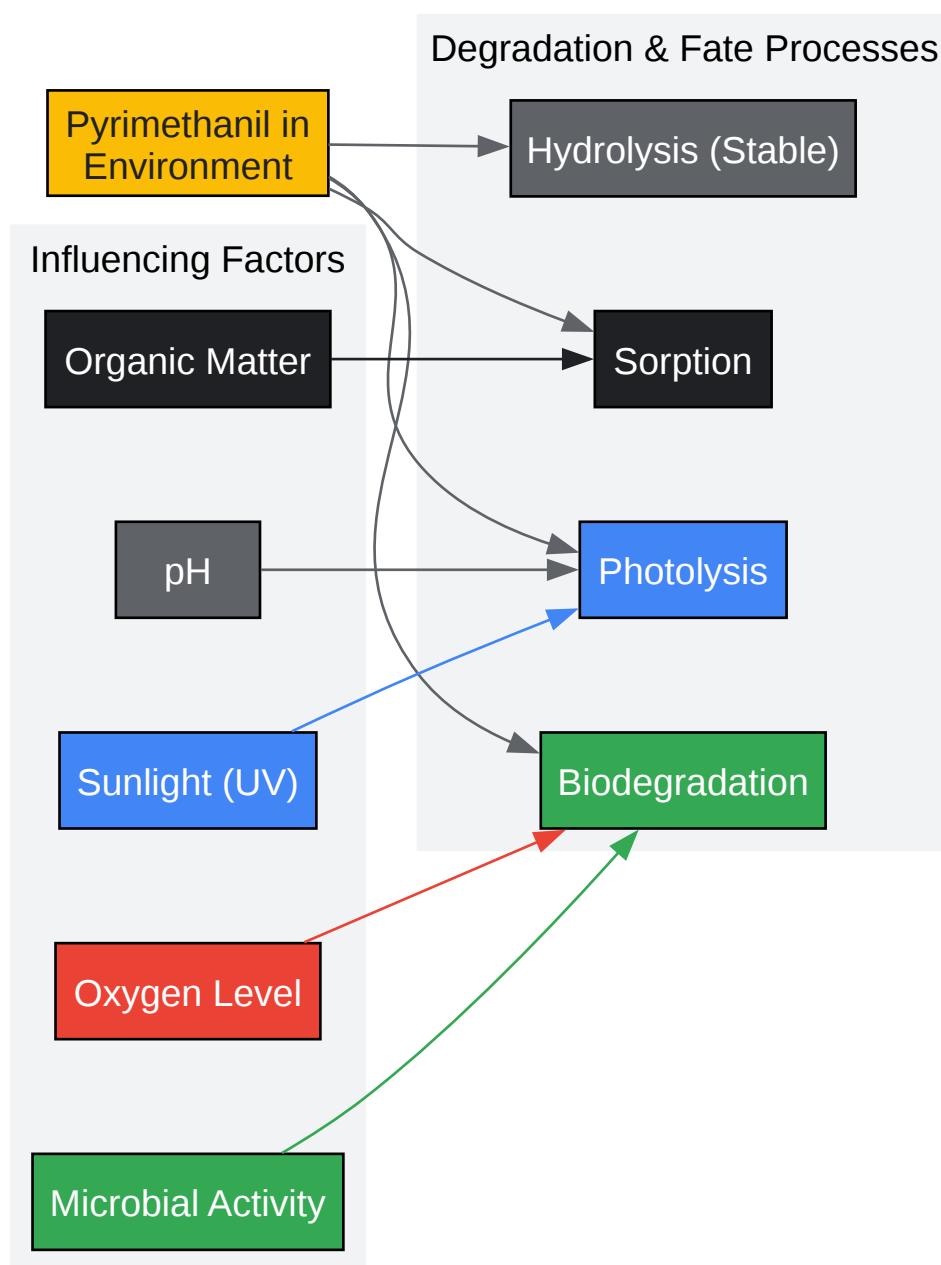
Degradation Pathways and Experimental Workflows



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Caption: Overview of Pyrimethanil degradation pathways in different environmental compartments.





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